

# A Comprehensive Technical Guide to the Physicochemical Properties of Triisopropyl Citrate

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## Compound of Interest

Compound Name: *Isopropyl citrate*

Cat. No.: *B1581182*

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## Introduction

**Triisopropyl citrate** (TIPC) is a triester of citric acid and isopropanol, recognized for its utility as a non-toxic plasticizer, solvent, and emollient.<sup>[1][2][3]</sup> Its favorable safety profile and versatile properties have led to its application in various industries, including pharmaceuticals, cosmetics, and food.<sup>[1][3][4]</sup> In the pharmaceutical sector, it serves as an excipient in drug formulations, particularly in coatings for tablets and capsules, to modify drug release profiles. This technical guide provides an in-depth overview of the core physicochemical properties of **triisopropyl citrate**, methodologies for their determination, and a summary of its synthesis.

## Physicochemical Properties

The fundamental chemical and physical characteristics of **triisopropyl citrate** are summarized in the table below. It is important to note that some of the presented data are predicted or estimated values.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O <sub>7</sub>	[1][4][5]
Molecular Weight	318.36 g/mol	[1][4][5]
Appearance	Colorless liquid	[1][3]
Boiling Point	Approximately 250 °C to 339.71 °C (Predicted/Estimated)	[1][2][5][6]
Melting Point	14.85 °C (Estimated)	[6]
Density	Approximately 1.03 to 1.116 g/cm <sup>3</sup> (Predicted)	[1][5]
Solubility in Water	1368 mg/L at 25 °C (Estimated)	[2][6]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[1]
LogP (Octanol-Water Partition Coefficient)	1.35250 to 2.535 (Estimated)	[2][5][6]
Vapor Pressure	1.03E-005 mm Hg at 25 °C (Estimated)	[6]
Henry's Law Constant	1.50E-009 atm·m <sup>3</sup> /mole (Estimated)	[6]
CAS Number	74592-76-0	[1][4][5]
IUPAC Name	tripropan-2-yl 2-hydroxypropane-1,2,3-tricarboxylate	[1][4]

## Experimental Protocols for Property Determination

While specific experimental documentation for **triisopropyl citrate** is not readily available in the public domain, standard methodologies for determining the key physicochemical properties are well-established.

## Determination of Boiling Point

The boiling point of a liquid substance like **triisopropyl citrate** can be determined using a distillation method. A sample of the compound is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid at a given pressure is recorded as the boiling point. For higher accuracy, this is typically performed under controlled pressure conditions.

## Determination of Density

The density of liquid **triisopropyl citrate** can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated by dividing the mass by the volume.

## Determination of Solubility

The solubility of **triisopropyl citrate** in water and organic solvents can be determined by the shake-flask method. An excess amount of **triisopropyl citrate** is added to a known volume of the solvent in a flask. The mixture is then agitated at a constant temperature for a prolonged period to ensure equilibrium is reached. Subsequently, the concentration of **triisopropyl citrate** in the saturated solution is measured using an analytical technique such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Determination of the Octanol-Water Partition Coefficient (LogP)

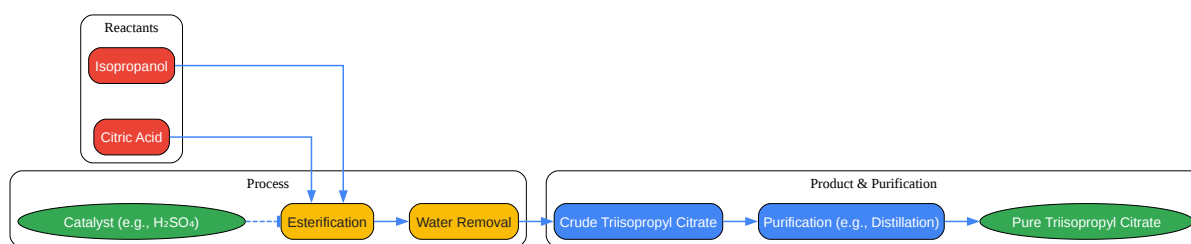
The LogP value, which indicates the lipophilicity of a compound, can be determined using the shake-flask method. A solution of **triisopropyl citrate** is prepared in a mixture of n-octanol and water. After thorough mixing and separation of the two phases, the concentration of **triisopropyl citrate** in each phase is determined. The LogP is then calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

## Synthesis of Triisopropyl Citrate

**Triisopropyl citrate** is synthesized via the esterification of citric acid with isopropanol.<sup>[1]</sup> This reaction is typically catalyzed by an acid, such as sulfuric acid, and driven to completion by the

removal of water, a byproduct of the reaction.[1]

## General Synthesis Workflow

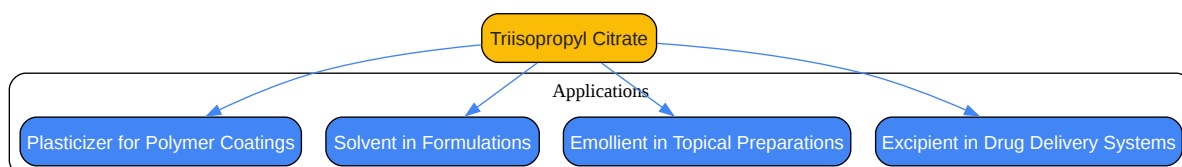


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Caption: Synthesis workflow for triisopropyl citrate.

## Applications in Research and Drug Development

Triisopropyl citrate's properties make it a valuable component in various applications within the pharmaceutical and research sectors.



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Caption: Key applications of triisopropyl citrate.

## Stability and Degradation

**Triisopropyl citrate** generally exhibits good thermal stability.[1] However, like other esters, it can undergo hydrolysis back to citric acid and isopropanol in the presence of strong acids or bases and water.[1] Photochemical degradation of citrate-containing solutions, especially in the presence of trace metals, can lead to the formation of reactive species.[7] Therefore, storage in well-sealed containers, protected from light and extreme pH conditions, is recommended.

## Conclusion

**Triisopropyl citrate** is a versatile compound with a range of applications stemming from its favorable physicochemical properties. This guide provides a foundational understanding of these properties for researchers, scientists, and drug development professionals. While many of the specific values are estimated, they offer a reliable basis for formulation development and further experimental investigation. The synthesis via esterification is a straightforward process, and its applications continue to be explored in various scientific and industrial fields.

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